

Safe Handling and Disposal of Thalirugidine: Application Notes and Protocols

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Compound of Interest

Compound Name: *Thalirugidine*

Cat. No.: *B13412123*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Thalirugidine** is a research chemical with limited publicly available safety and toxicity data. The following application notes and protocols are based on general best practices for handling potent, uncharacterized chemical compounds. A thorough risk assessment should be conducted before handling this substance, and all operations should be performed by trained personnel in a controlled laboratory setting.

Introduction

Thalirugidine is a complex organic molecule intended for research and development purposes. Due to the lack of comprehensive toxicological data, it must be handled with the utmost care, assuming it is a potent and hazardous substance. These guidelines provide a framework for the safe handling, storage, and disposal of **Thalirugidine** to minimize exposure risks to personnel and the environment.

Compound Data

Limited specific quantitative data for **Thalirugidine** is available in the public domain. The following table summarizes known information and highlights the data gaps. Researchers must exercise caution and assume a high hazard potential.

Property	Data	Source
Chemical Name	(1S)-1-[[4-[5-[[[(1S)-5-hydroxy-6,7-dimethoxy-2-methyl-3,4-dihydro-1H-isoquinolin-1-yl]methyl]-2-methoxyphenoxy]phenyl]methyl]-6,7-dimethoxy-2-methyl-3,4-dihydro-1H-isoquinolin-5-ol	PubChem[1]
CAS Number	64215-95-8	ChemicalBook[2]
Molecular Formula	C39H46N2O8	ChemicalBook[2]
Molecular Weight	670.79 g/mol	ChemicalBook[2]
Physical Appearance	Assumed to be a solid, crystalline powder.	N/A
Toxicity Data (LD50)	Not available. The compound's toxicity is unknown. It should be handled as a potent compound.	N/A
Carcinogenicity	Not available.	N/A
Mutagenicity	Not available.	N/A
Teratogenicity	Not available.	N/A
Stability	Avoid mixing with strong acids and oxidants. Store in a cool, dry, well-ventilated place.	ChemBK
Solubility	Not available. To be determined experimentally in a controlled setting.	N/A

Experimental Protocols

Risk Assessment and Engineering Controls

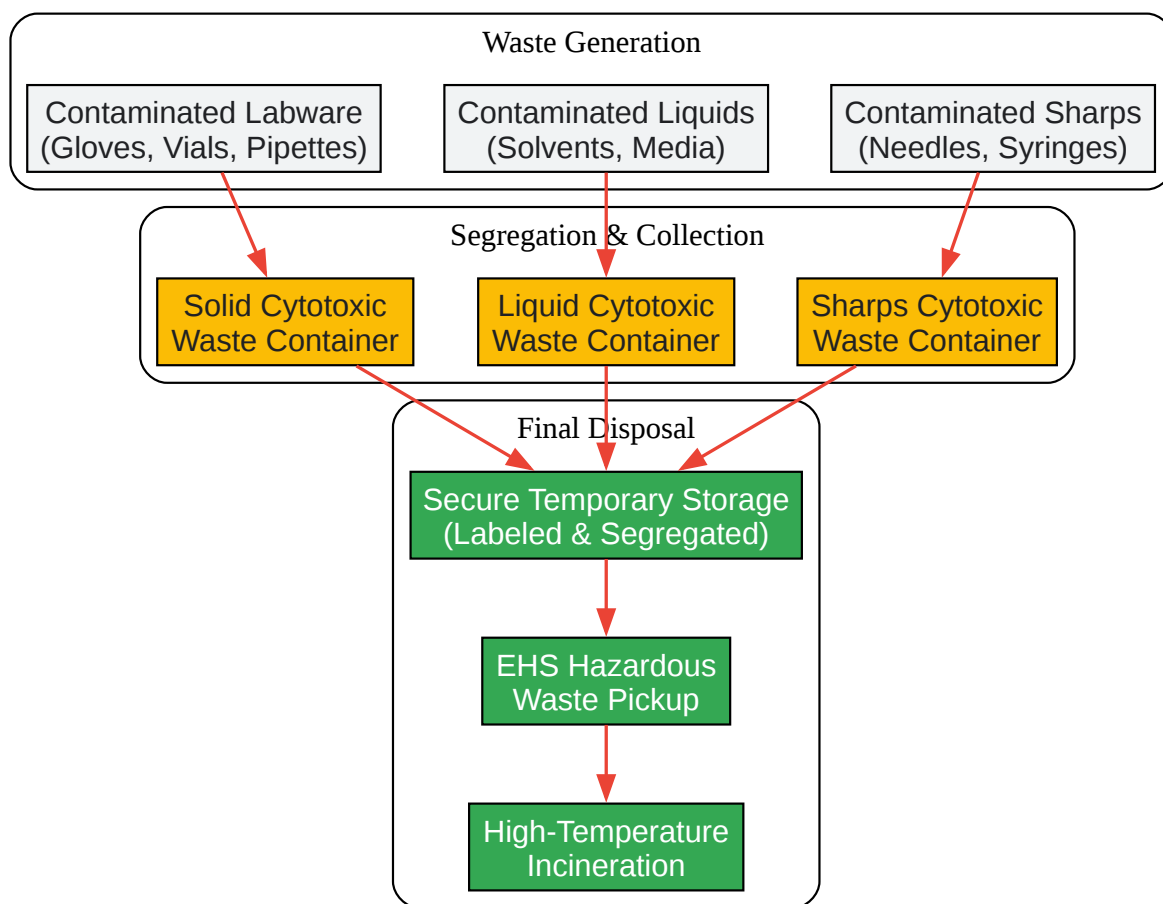
A thorough risk assessment must be performed before any experiment involving **Thalirugidine**. Due to the unknown nature of its hazards, stringent engineering controls are mandatory.

- **Primary Engineering Control:** All handling of solid **Thalirugidine** and concentrated solutions must be conducted in a certified chemical fume hood or a containment glove box to prevent inhalation of airborne particles.
- **Secondary Engineering Control:** The laboratory should have restricted access and be equipped with appropriate ventilation and emergency equipment, including a safety shower and an eyewash station.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Thalirugidine**:

- **Gloves:** Double-gloving with nitrile gloves is required. Check for compatibility with the solvents being used. Gloves must be changed immediately if contaminated.
- **Eye Protection:** Chemical safety goggles or a face shield must be worn.
- **Lab Coat:** A dedicated lab coat, preferably disposable or made of a non-permeable material, must be worn and kept in the laboratory.
- **Respiratory Protection:** If there is a risk of aerosol generation outside of a primary containment device, a properly fitted respirator (e.g., N95 or higher) should be used.



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References

- 1. Thalirugidine | C₃₉H₄₆N₂O₈ | CID 44584027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. THALIRUGIDINE CAS#: 64215-95-8 [m.chemicalbook.com]
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